

Comparative study of 3-Methyloctanal and other aliphatic aldehydes

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methyloctanal

Cat. No.: B3050425

[Get Quote](#)

A Comparative Study of **3-Methyloctanal** and other Aliphatic Aldehydes

Introduction

Aliphatic aldehydes are a significant class of organic compounds widely utilized in the flavor, fragrance, and pharmaceutical industries for their distinct sensory characteristics. Their biological activity, particularly their interaction with olfactory receptors, is of great interest to researchers and drug development professionals. This guide provides a comparative analysis of **3-Methyloctanal**, a branched-chain aliphatic aldehyde, against its linear isomers and other common aliphatic aldehydes such as octanal, nonanal, and decanal. The comparison focuses on physicochemical properties, sensory perception, and in vitro cytotoxicity, supported by experimental data from various sources.

Physicochemical Properties

The physicochemical properties of an aldehyde, such as its molecular weight, boiling point, and lipophilicity (logP), are critical determinants of its volatility, solubility, and interaction with biological systems. A comparison of these properties for **3-Methyloctanal** and selected linear aliphatic aldehydes is summarized in the table below.

Property	3-Methyloctanal	Octanal	Nonanal	Decanal
Molecular Formula	C ₉ H ₁₈ O[1][2]	C ₈ H ₁₆ O	C ₉ H ₁₈ O[3]	C ₁₀ H ₂₀ O
Molecular Weight (g/mol)	142.24[1][2]	128.21	142.24[3]	156.27
Boiling Point (°C)	183.7 (estimated)[1]	171	191[3]	208-209
Density (g/cm ³)	0.813 (estimated)[1]	0.821	0.827[3]	0.828
LogP (o/w)	3.2 (estimated) [1][2]	2.8	3.4	3.76
CAS Number	25882-73-9[1][2]	124-13-0	124-19-6[3]	112-31-2

Sensory Perception and Olfactory Receptor Interaction

The odor characteristics of aliphatic aldehydes are closely linked to their molecular structure, including chain length and branching. The odor detection threshold (ODT) is a key metric for quantifying the potency of an odorant.

Odor Detection Thresholds

While specific ODT data for **3-Methyloctanal** is not readily available in the literature, studies on linear aliphatic aldehydes show a trend of decreasing ODT with increasing chain length up to a certain point. For instance, the ODT for octanal is lower than that of shorter chain aldehydes, indicating a higher potency. It is generally observed that branched-chain aldehydes, such as 3-methylbutanal, have distinct malty and chocolate-like aromas.[4] The methyl group in **3-Methyloctanal** is expected to introduce unique sensory notes compared to its linear counterpart, nonanal.

Aldehyde	Odor Detection Threshold in Water (ppb)	Odor Description
Hexanal	4.5	Green, grassy
Heptanal	3.0	Oily, fatty
Octanal	0.7	Fatty, citrus, waxy
Nonanal	1.0	Floral, citrus, waxy
Decanal	0.1	Waxy, orange peel

Data for linear aldehydes is compiled from various sources.

Olfactory Receptor Activation

Aliphatic aldehydes are detected by a range of olfactory receptors (ORs). The rodent olfactory receptor OR-I7 is a well-studied example that is activated by octanal and other straight-chain aldehydes.^{[5][6][7][8]} Studies have shown that the binding pocket of OR-I7 can accommodate some degree of structural variation in the aldehyde. For instance, it has been demonstrated that a single methyl group at the C3 position of an aldehyde antagonist is permitted, suggesting that **3-Methyloctanal** could potentially bind to and activate this receptor.^[6] The interaction between an aliphatic aldehyde and an olfactory receptor initiates a signal transduction cascade, leading to the perception of smell.

Olfactory Signaling Pathway for Aliphatic Aldehydes

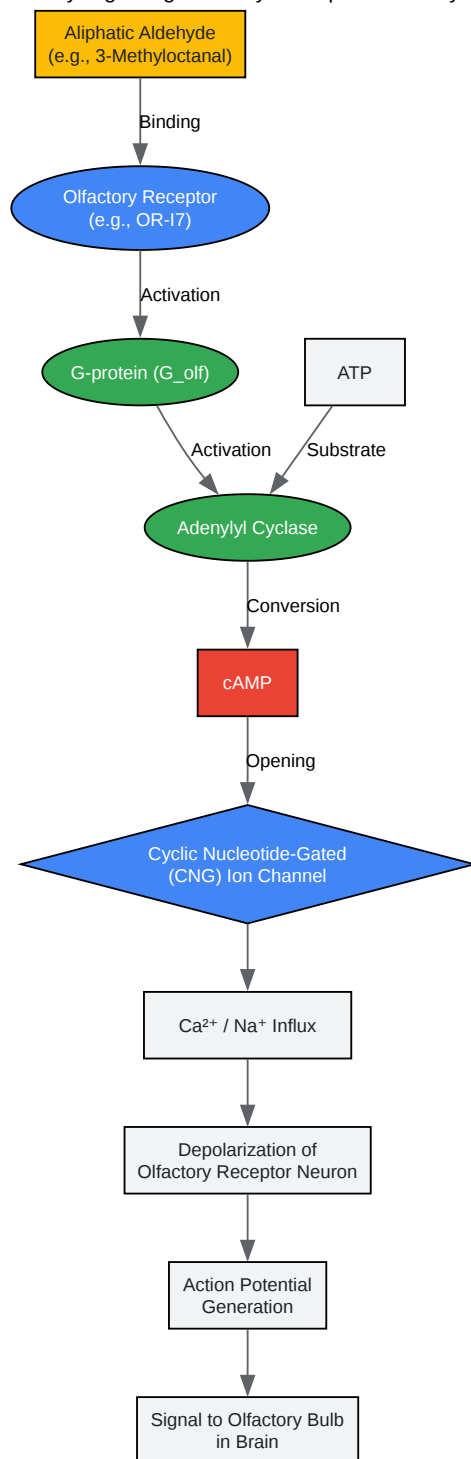
[Click to download full resolution via product page](#)

Figure 1. Olfactory signaling pathway for aliphatic aldehydes.

Experimental Protocols

Synthesis of 3-Methyloctanal

A potential synthetic route to **3-Methyloctanal** is through the hydroformylation of 2-methyl-1-heptene. This method involves the addition of a formyl group and a hydrogen atom across the double bond of the alkene.

Materials:

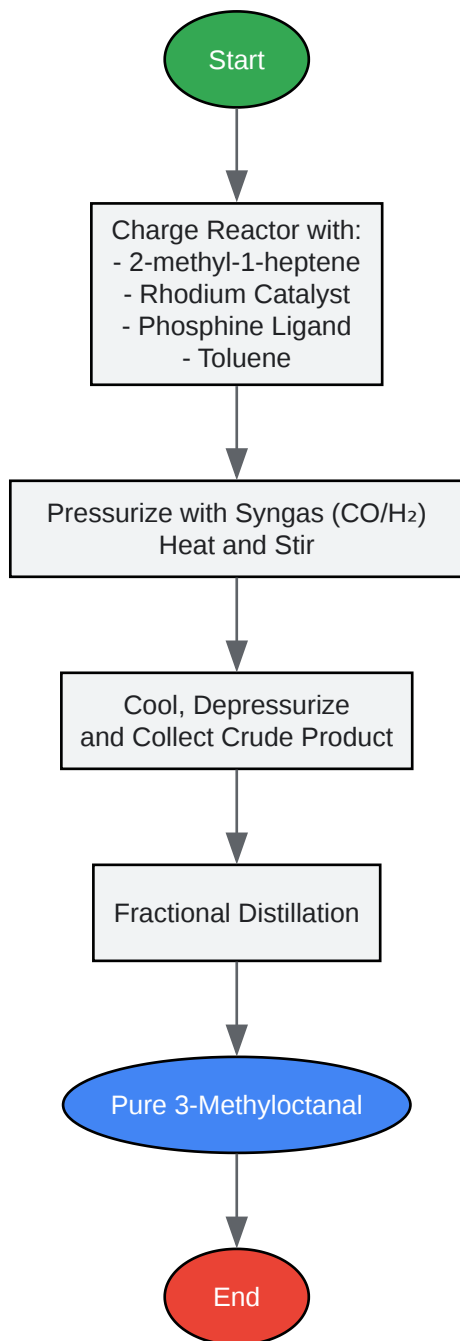
- 2-methyl-1-heptene
- Rhodium-based catalyst (e.g., $\text{Rh}(\text{CO})_2(\text{acac})$)
- Phosphine ligand (e.g., triphenylphosphine)
- Syngas (a mixture of carbon monoxide and hydrogen)
- High-pressure reactor (autoclave)
- Anhydrous toluene (solvent)

Procedure:

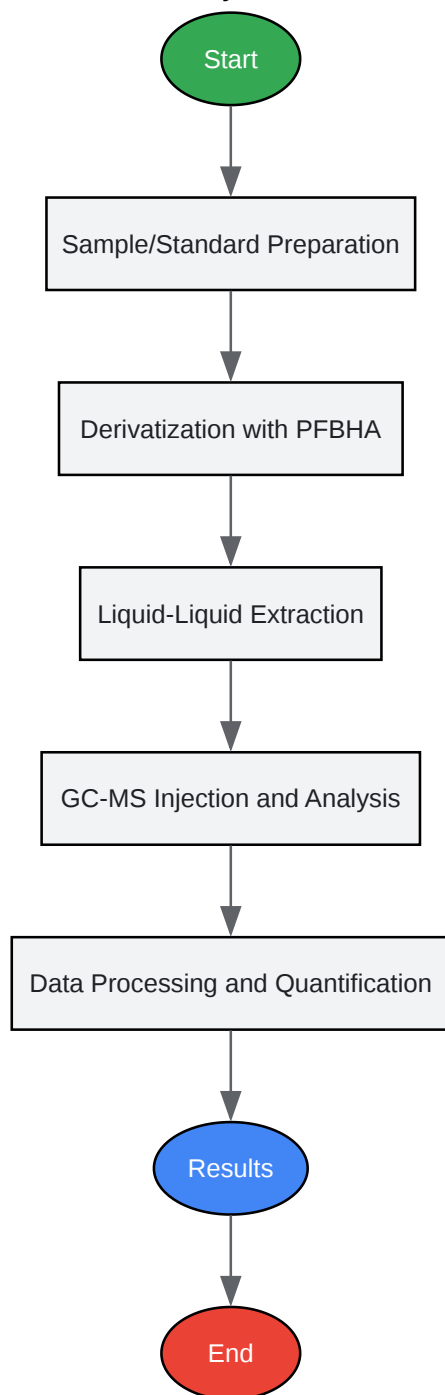
- The high-pressure reactor is charged with 2-methyl-1-heptene, the rhodium catalyst, and the phosphine ligand under an inert atmosphere.
- Anhydrous toluene is added as the solvent.
- The reactor is sealed and purged several times with syngas.
- The reactor is pressurized with syngas to the desired pressure (e.g., 20-50 bar) and heated to the reaction temperature (e.g., 80-120 °C).
- The reaction mixture is stirred for a specified time (e.g., 4-24 hours) while maintaining constant pressure and temperature.
- After the reaction is complete, the reactor is cooled to room temperature and the excess pressure is carefully released.

- The crude product is collected, and the solvent is removed under reduced pressure.
- The resulting **3-Methyloctanal** is purified by fractional distillation.

Synthesis Workflow for 3-Methyloctanal



GC-MS Analysis Workflow

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Methyloctanal | lookchem [lookchem.com]
- 2. 3-Methyloctanal | C₉H₁₈O | CID 117284 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Effect of Aliphatic Aldehydes on Flavor Formation in Glutathione–Ribose Maillard Reactions [mdpi.com]
- 4. Branched chain aldehydes: production and breakdown pathways and relevance for flavour in foods - PMC [pmc.ncbi.nlm.nih.gov]
- 5. scispace.com [scispace.com]
- 6. Carbon chain shape selectivity by the mouse olfactory receptor OR-I7 - PMC [pmc.ncbi.nlm.nih.gov]
- 7. A pharmacological profile of the aldehyde receptor repertoire in rat olfactory epithelium - PMC [pmc.ncbi.nlm.nih.gov]
- 8. "Olfactory Receptor Antagonism in the OR-I7 Aldehyde Receptor and the M" by Min Ting Liu [academicworks.cuny.edu]
- To cite this document: BenchChem. [Comparative study of 3-Methyloctanal and other aliphatic aldehydes]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3050425#comparative-study-of-3-methyloctanal-and-other-aliphatic-aldehydes]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com